Stability and Storage of 1-(2-Bromoethyl)-3-nitrobenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-Bromoethyl)-3-nitrobenzene*
CAS No.:	*16799-04-5*
Cat. No.:	*B099204*

Get Quote

Executive Summary

1-(2-Bromoethyl)-3-nitrobenzene (CAS: 16799-04-5), also known as 3-nitrophenethyl bromide, serves as a critical electrophilic intermediate in the synthesis of dopaminergic agents, heterocycles, and complex pharmaceutical scaffolds.[1]

Its storage and handling present a unique challenge due to its low melting point (30–34 °C). Depending on ambient laboratory conditions, it may exist as a solid, a supercooled liquid, or a biphasic mixture. This phase instability, combined with its reactivity as a primary alkyl halide (susceptible to hydrolysis and elimination), necessitates a rigorous storage protocol.

This guide defines the physicochemical boundaries, degradation mechanisms, and validated storage workflows required to maintain >98% purity over extended periods.

Part 1: Physicochemical Profile

Understanding the physical state of the compound is the first step in stabilizing it. The proximity of the melting point to standard room temperature is the primary logistical risk.

© 2026 BenchChem. All rights reserved.

Table 1: Critical Physicochemical Properties

Property	Value	Implication for Storage
CAS Number	16799-04-5	Unique Identifier
Molecular Weight	230.06 g/mol	Calculation standard
Melting Point	30–34 °C	High Risk: May melt during transit or in warm labs.
Boiling Point	136–138 °C (0.5 mmHg)	Volatility is low, but vacuum distillation requires care.
Density	~1.56 g/cm³	Denser than water; sinks in aqueous spills.
Solubility	Insol. Water; Sol.[2][3] DCM, EtOAc, DMSO	Store away from aqueous buffers; use anhydrous solvents.
Appearance	Colorless/Off-white solid or liquid	Yellowing indicates nitro-oxidation or elimination products.

Part 2: Stability Mechanisms & Degradation Pathways

The stability of **1-(2-Bromoethyl)-3-nitrobenzene** is governed by two functional groups: the nitroarene (relatively stable, light-sensitive) and the primary alkyl bromide (reactive, moisture-sensitive).

Primary Degradation Risks

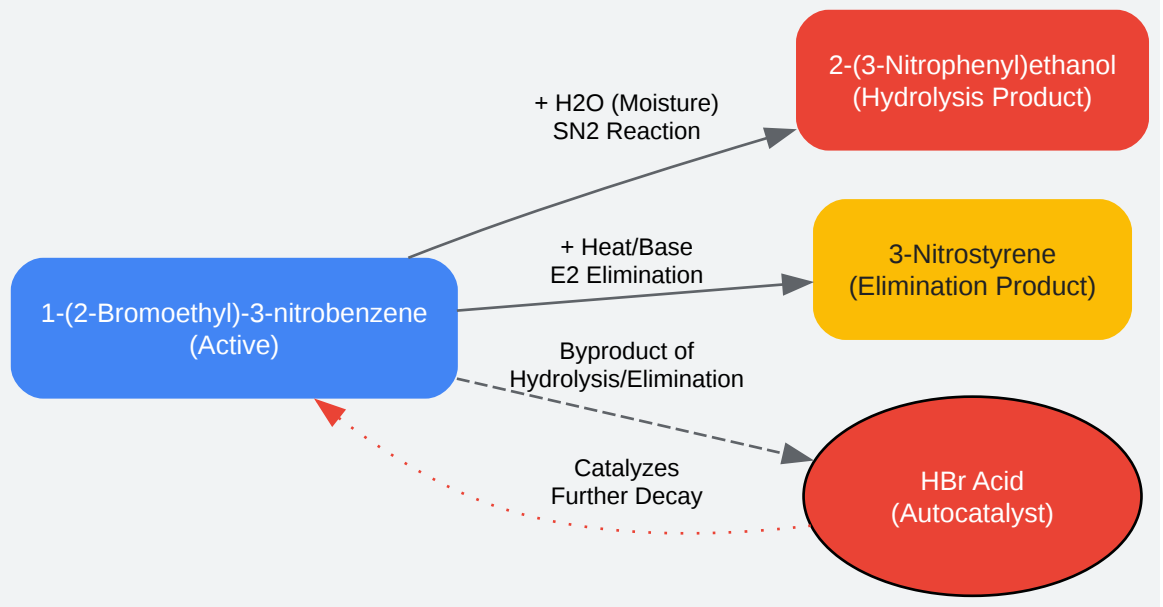
- Hydrolysis (Moisture Induced): The terminal bromine is a good leaving group. In the presence of ambient moisture, it undergoes nucleophilic substitution (

) to form 2-(3-nitrophenyl)ethanol and hydrobromic acid (HBr). The generated HBr is autocatalytic, accelerating further degradation.

© 2026 BenchChem. All rights reserved.

- Elimination (Base/Heat Induced): Under thermal stress or in the presence of basic impurities, the compound undergoes dehydrohalogenation to form 3-nitrostyrene. This is irreversible and increases the polymerization risk.
- Photolysis: Nitroaromatics are susceptible to photoreduction or rearrangement under UV light, leading to darkening (browning) of the material.

Degradation Pathway Diagram



Click to download full resolution via product page

Figure 1: Mechanistic pathways for the degradation of 3-nitrophenethyl bromide. Note the autocatalytic feedback loop caused by HBr generation.

Part 3: Storage & Handling Protocols[4]

To mitigate the risks identified above, a "Cold-Dry-Dark" strategy is mandatory.

The "Phase-Lock" Storage Protocol

Because the melting point (30–34 °C) is near ambient temperature, storage conditions must ensure the material remains in a single phase (solid) to minimize the rate of diffusion-controlled degradation reactions.

© 2026 BenchChem. All rights reserved.

Recommended Condition:Refrigerated (2–8 °C)

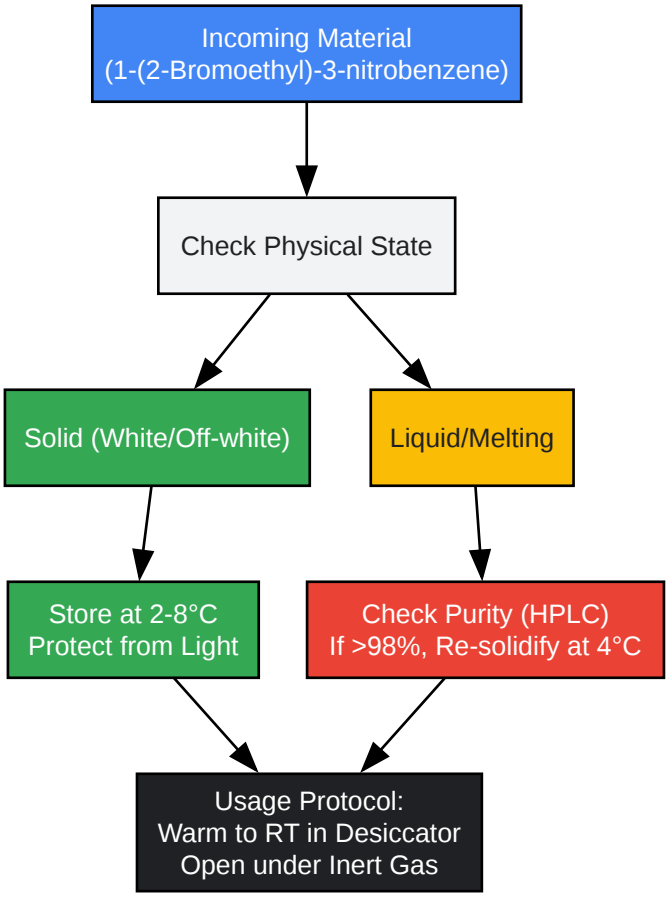
- Rationale: Keeps the material well below its melting point, ensuring it remains a solid. This significantly slows hydrolysis and elimination rates compared to the liquid phase.

Container & Atmosphere[4]

- Primary Container: Amber borosilicate glass vial with a Teflon (PTFE) lined screw cap.
  - Why Amber? Blocks UV radiation to prevent nitro-group photolysis.
  - Why PTFE? Prevents leaching of plasticizers often found in standard polyethylene caps, which can be extracted by alkyl halides.
- Atmosphere: Argon or Nitrogen overlay.
  - Protocol: Flush headspace with dry inert gas before sealing. This displaces humidity and oxygen.

Handling Workflow (Decision Tree)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Logic flow for assessing and storing incoming material to prevent phase-change induced degradation.

Part 4: Health, Safety, and Environment (HSE)

Alkylating Agent Hazard

As a primary alkyl bromide, this compound is a potential alkylating agent. It can transfer the 3-nitrophenethyl group to nucleophilic sites on DNA (guanine/adenine bases).

- Risk: Genotoxicity/Mutagenicity.[2]
- Control: Double-gloving (Nitrile over Laminate) is recommended. Handle strictly inside a fume hood.

Skin Sensitization

© 2026 BenchChem. All rights reserved.

The nitro group combined with the alkyl halide moiety increases the risk of contact dermatitis.

- Symptom: Delayed hypersensitivity (rash/blistering) 24-48 hours after exposure.
- Decontamination: Wash immediately with soap and water. Do not use alcohol/ethanol for washing, as this increases skin permeability to the alkyl halide.

Part 5: Analytical Monitoring

To validate stability, routine monitoring via HPLC is required.

Methodology: Reverse Phase HPLC

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 50% B to 90% B over 10 minutes.
- Detection: UV at 254 nm (Strong absorption by nitrobenzene moiety).
- Pass Criteria:
  - Purity > 98.0%.[4]
  - 3-Nitrostyrene impurity < 0.5%.[3]
  - 2-(3-Nitrophenyl)ethanol impurity < 0.5%.[3]

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 85686, **1-(2-Bromoethyl)-3-nitrobenzene**. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-(2-Bromoethyl)-3-nitrobenzene | 16799-04-5 [chemicalbook.com]
- 2. fishersci.nl [fishersci.nl]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Stability and Storage of 1-(2-Bromoethyl)-3-nitrobenzene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099204/docs#stability-and-storage-of-1-2-bromoethyl-3-nitrobenzene-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.